

An In-depth Technical Guide to the Safe Handling of Chlorodicyclohexylphosphine

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Compound of Interest

Compound Name: *Chlorodicyclohexylphosphine*

Cat. No.: *B095532*

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Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive safety and handling information for **chlorodicyclohexylphosphine** (CAS No. 16523-54-9), a reactive organophosphorus compound commonly used in organic synthesis.^{[1][2]} Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of experimental work.

Hazard Identification and Classification

Chlorodicyclohexylphosphine is a corrosive material that reacts violently with water.^[3] It is classified as a substance that causes severe skin burns and eye damage.^[4]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[4][5]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[4]
Corrosive to Metals	-	H290: May be corrosive to metals.
Supplementary Hazards	-	EUH014: Reacts violently with water.[5]

Physical and Chemical Properties

Understanding the physical and chemical properties of **chlorodicyclohexylphosphine** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid.[3][6]
Molecular Formula	C12H22ClP.[5][6]
Molecular Weight	232.73 g/mol .[4][5]
Boiling Point	165 °C @ 12 mmHg.[3][5]
Flash Point	> 110 °C (> 230 °F) - closed cup.[3][5]
Density	1.054 g/mL at 25 °C.[5]
Water Solubility	Reacts violently.[6]
Sensitivity	Air and moisture sensitive.[3][6]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **chlorodicyclohexylphosphine** to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Specification
Eyes/Face	Safety Goggles/Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[7] A face shield is also recommended. ^[8]
Skin	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. ^[7]
Body	Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. ^[7] A lab coat should be worn.
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. ^[7] A type ABEK (EN14387) respirator filter is suggested. ^[8]

Experimental Protocol: Standard Handling Procedure

This protocol outlines the standard procedure for handling **chlorodicyclohexylphosphine** in a laboratory setting.

4.1. Engineering Controls

- Work exclusively in a well-ventilated area, preferably within a chemical fume hood.[3][9]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation. [10]

4.2. Handling

- Handle the compound under an inert atmosphere, such as argon or nitrogen, to prevent degradation from air and moisture.[9][10]
- Do not allow the chemical to come into contact with water or moist air.[3][10]
- Avoid contact with skin, eyes, and clothing.[9]
- Do not breathe vapors or mists.[9]
- Wash hands thoroughly after handling.[3]

4.3. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][10]
- The storage area should be designated for corrosive materials.[10]
- Keep away from water, moist air, and strong oxidizing agents.[3][10]

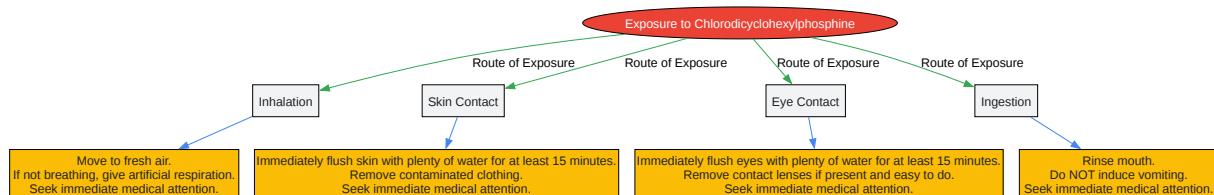
4.4. Disposal

- Dispose of contents and container to an approved waste disposal plant.[3] All waste materials should be treated as hazardous.

Emergency Procedures

5.1. First Aid Measures

Immediate action is required in case of exposure.



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Caption: First aid procedures for different exposure routes.

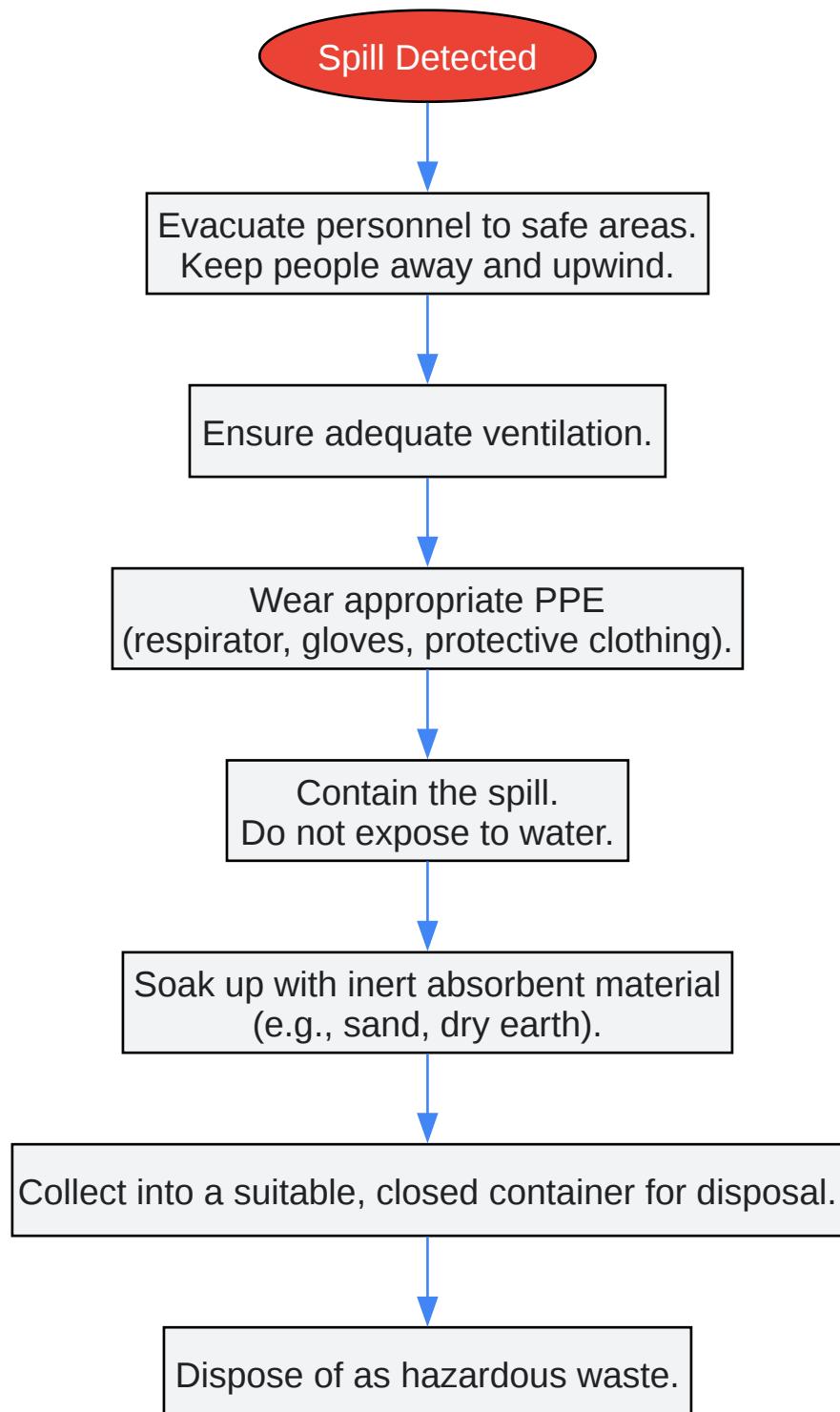
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3] If the person is not breathing, give artificial respiration.[3] Seek immediate medical attention.[3] Inhalation may cause a burning sensation, coughing, wheezing, and shortness of breath.[9]
- Skin Contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[3] Seek immediate medical attention.[3] This chemical causes skin burns.[9]
- Eye Contact: Rinse cautiously with water for several minutes, holding the eyelids open.[3] Remove contact lenses if present and easy to do so.[3] Continue rinsing for at least 15 minutes.[3] Immediate medical attention is required.[3] It can cause serious eye damage.[9]
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water.[3] Call a physician or poison control center immediately.[3] Ingestion can cause severe swelling and damage to the digestive tract.[3]

5.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, dry sand, or alcohol-resistant foam.[3]
- Unsuitable Extinguishing Media: DO NOT USE WATER, as it reacts violently with the substance and can liberate toxic gas.[3]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide, carbon dioxide, oxides of phosphorus, and hydrogen chloride gas.[3]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

5.3. Accidental Release Measures

A systematic approach is necessary to manage spills effectively and safely.



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Caption: Workflow for responding to a **chlorodicyclohexylphosphine** spill.

- Personal Precautions: Ensure adequate ventilation and wear the prescribed personal protective equipment.[\[3\]](#) Evacuate personnel to a safe area, keeping them upwind of the spill.[\[3\]](#)
- Environmental Precautions: Prevent the substance from entering drains or watercourses.[\[10\]](#)
- Containment and Cleanup: Do not expose the spill to water.[\[3\]](#) Soak up the spill with an inert absorbent material like sand or dry earth.[\[9\]](#) Collect the absorbed material into a suitable, closed container for disposal.[\[9\]](#)

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